

Navigating AT7867 Dihydrochloride Solubility: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AT7867 dihydrochloride

Cat. No.: B10762439

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For researchers, scientists, and drug development professionals utilizing **AT7867 dihydrochloride**, ensuring its proper dissolution and stability in aqueous buffers is critical for reliable experimental outcomes. This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common solubility challenges encountered during in vitro and in vivo studies.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **AT7867 dihydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **AT7867 dihydrochloride**. It is a potent organic solvent that can effectively dissolve the compound. For optimal results, use high-purity, anhydrous DMSO.

Q2: What are the known solubility limits of **AT7867 dihydrochloride**?

A2: The solubility of **AT7867 dihydrochloride** varies significantly between solvents. Below is a summary of available solubility data:

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	100 mg/mL	243.45 mM	May require sonication. It is crucial to use newly opened, hygroscopic DMSO as water content can significantly impact solubility. [1]
Water	2.27 mg/mL	5.53 mM	Requires sonication and warming to 60°C to achieve dissolution. [1]

Q3: How should I store the **AT7867 dihydrochloride** stock solution?

A3: Once prepared, stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Recommended storage conditions are as follows:

Storage Temperature	Duration	Notes
-80°C	6 months	Recommended for long-term storage. [1]
-20°C	1 month	Suitable for short-term storage. [1]

Always ensure the vials are tightly sealed to prevent moisture absorption and solvent evaporation.

Q4: My **AT7867 dihydrochloride** precipitates when I dilute the DMSO stock into my aqueous buffer (e.g., PBS, TRIS). What is happening and how can I prevent this?

A4: This is a common issue known as "crashing out," which occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous buffer where its

solubility is much lower. The rapid change in solvent polarity causes the compound to precipitate. Most small molecule kinase inhibitors are sparingly soluble in aqueous solutions.^[1]

Here are several strategies to prevent precipitation:

- **Lower the Final Concentration:** The simplest approach is to work with a lower final concentration of the inhibitor in your assay.
- **Stepwise Dilution:** Instead of adding the concentrated DMSO stock directly to the aqueous buffer, perform a serial dilution of the stock solution in the buffer. This gradual change in solvent composition can help keep the compound in solution.
- **Increase Final DMSO Concentration (with caution):** While a higher final DMSO concentration can improve solubility, it's important to keep it low (typically below 0.5%) to avoid off-target effects on cells or enzymes.
- **Modify Buffer pH:** For weakly basic compounds, lowering the pH of the aqueous buffer can increase solubility. If your experimental system allows, you could test a range of pH values.
- **Use Surfactants or Co-solvents:** The addition of a small amount of a biocompatible surfactant (e.g., Tween-80, Pluronic F-68) or a co-solvent (e.g., PEG300) can significantly enhance the solubility of hydrophobic compounds in aqueous solutions.

Troubleshooting Guides

Issue 1: Immediate Precipitation Upon Dilution in Aqueous Buffer

Symptoms: A visible precipitate forms immediately after adding the DMSO stock solution to your aqueous buffer (e.g., PBS, cell culture media).

Root Cause: The final concentration of **AT7867 dihydrochloride** exceeds its solubility limit in the aqueous environment.

Solutions:

- **Optimize Dilution Technique:**

- Warm the aqueous buffer to 37°C before adding the compound.
- Add the DMSO stock solution dropwise while gently vortexing the buffer to ensure rapid mixing.
- Perform an intermediate dilution step in the aqueous buffer.
- Formulation with Co-solvents: For in vivo studies or challenging in vitro assays, consider using a co-solvent formulation. A commonly used formulation involves a mixture of DMSO, PEG300, Tween-80, and saline.[\[1\]](#)
 - Protocol Example: To prepare a 1 mL working solution, add 100 µL of a 32.5 mg/mL DMSO stock solution to 400 µL of PEG300 and mix. Then, add 50 µL of Tween-80 and mix. Finally, add 450 µL of saline to reach the final volume. This results in a solution with a concentration of ≥ 3.25 mg/mL.[\[1\]](#)

Issue 2: Delayed Precipitation in Working Solution

Symptoms: The working solution appears clear initially but becomes cloudy or shows visible precipitate after a period of incubation or storage.

Root Cause: The compound may be in a supersaturated state and is slowly precipitating out of solution over time. This can be influenced by temperature fluctuations or interactions with components in the buffer or media.

Solutions:

- Fresh Preparation: Prepare the working solution fresh before each experiment and use it immediately.
- Maintain Constant Temperature: Avoid temperature cycling of the working solution. Store it at a constant temperature as required by your experimental protocol.
- Solubility Enhancers: The inclusion of solubility enhancers like cyclodextrins (e.g., SBE- β -CD) can help maintain the stability of the compound in solution for longer periods.[\[1\]](#)

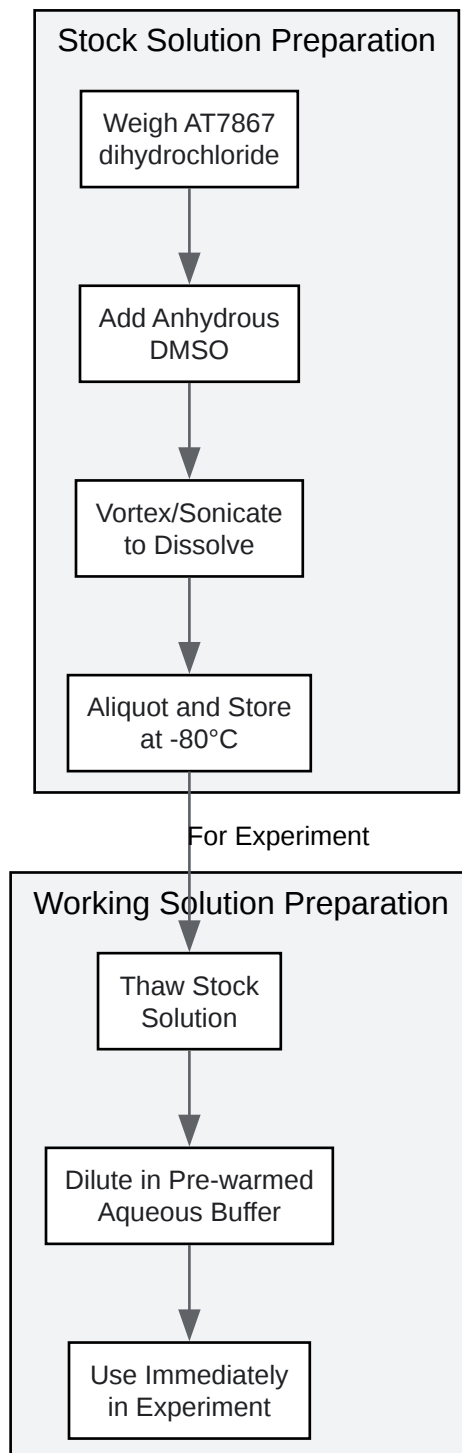
Experimental Protocols

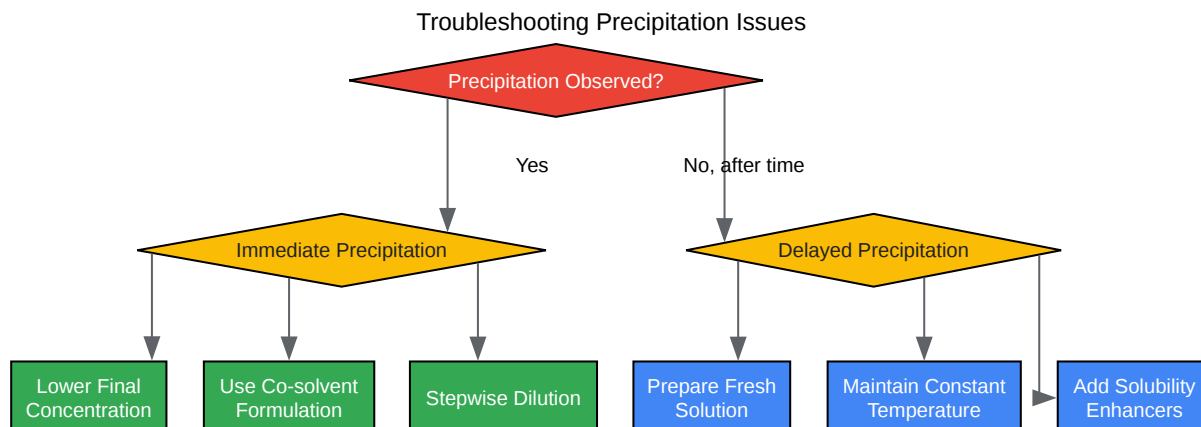
Protocol for Preparing AT7867 Dihydrochloride Stock Solution in DMSO

- **Weighing:** Accurately weigh the desired amount of **AT7867 dihydrochloride** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 100 mg/mL).
- **Dissolution:** Vortex the solution vigorously. If necessary, use an ultrasonic bath to aid dissolution. Ensure that no visible particles remain.
- **Storage:** Aliquot the stock solution into single-use volumes in tightly sealed vials and store at -80°C for long-term storage or -20°C for short-term storage.

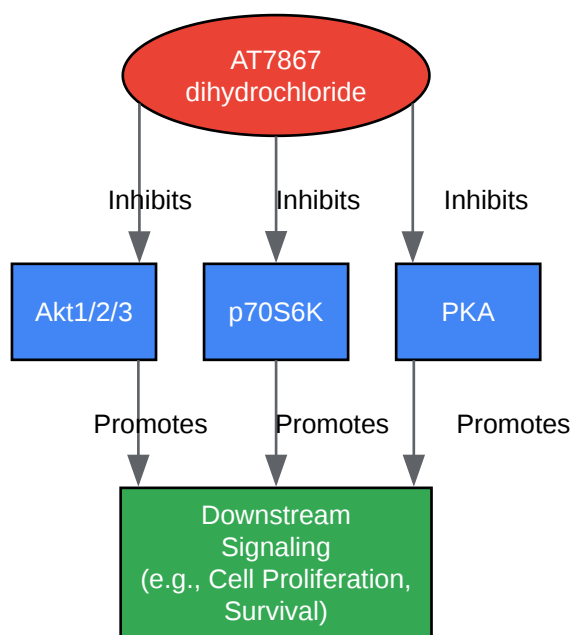
Visual Guides

Workflow for Preparing AT7867 Working Solution





AT7867 Mechanism of Action



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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [Navigating AT7867 Dihydrochloride Solubility: A Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10762439#at7867-dihydrochloride-solubility-issues-in-aqueous-buffers>]

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